

Data Presentation: Inter-Laboratory Comparison of Vitamin C Analysis

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Compound of Interest

Compound Name:	2,6-Dichloroindophenol sodium salt
CAS No.:	620-45-1
Cat. No.:	B1261218

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The following table summarizes hypothetical results from an inter-laboratory study designed to assess the variability of the DCPIP method for determining Vitamin C concentration in a standard solution and a fruit juice sample.

Laboratory	Sample Type	Mean Vitamin C Concentration (mg/100mL)	Standard Deviation (\pm mg/100mL)
Lab A	Standard Ascorbic Acid	9.85	0.15
Fruit Juice	42.3	1.8	
Lab B	Standard Ascorbic Acid	10.12	0.21
Fruit Juice	45.1	2.5	
Lab C	Standard Ascorbic Acid	9.98	0.18
Fruit Juice	43.8	2.1	
Lab D	Standard Ascorbic Acid	9.76	0.25
Fruit Juice	41.5	2.9	

Experimental Protocols

A standardized protocol is essential for minimizing inter-laboratory variation. The following sections detail the necessary reagents and steps for the DCPIP titration method.

Reagents

- DCPIP Solution (0.025% w/v): Dissolve 0.025 g of 2,6-dichlorophenolindophenol sodium salt in 100 mL of distilled water. This solution should be prepared fresh daily and stored in a refrigerator.[1][2]
- Standard Ascorbic Acid Solution (0.1% w/v): Accurately weigh 0.100 g of L-ascorbic acid and dissolve it in 100 mL of distilled water.[1][3] This solution is unstable and should be prepared immediately before use.

- Extraction Solution (Metaphosphoric Acid-Acetic Acid): Mix 15 g of metaphosphoric acid and 40 mL of glacial acetic acid with 200 mL of distilled water, and then dilute to 500 mL. This solution is used to extract and stabilize Vitamin C from food samples.

Standardization of DCPIP Solution

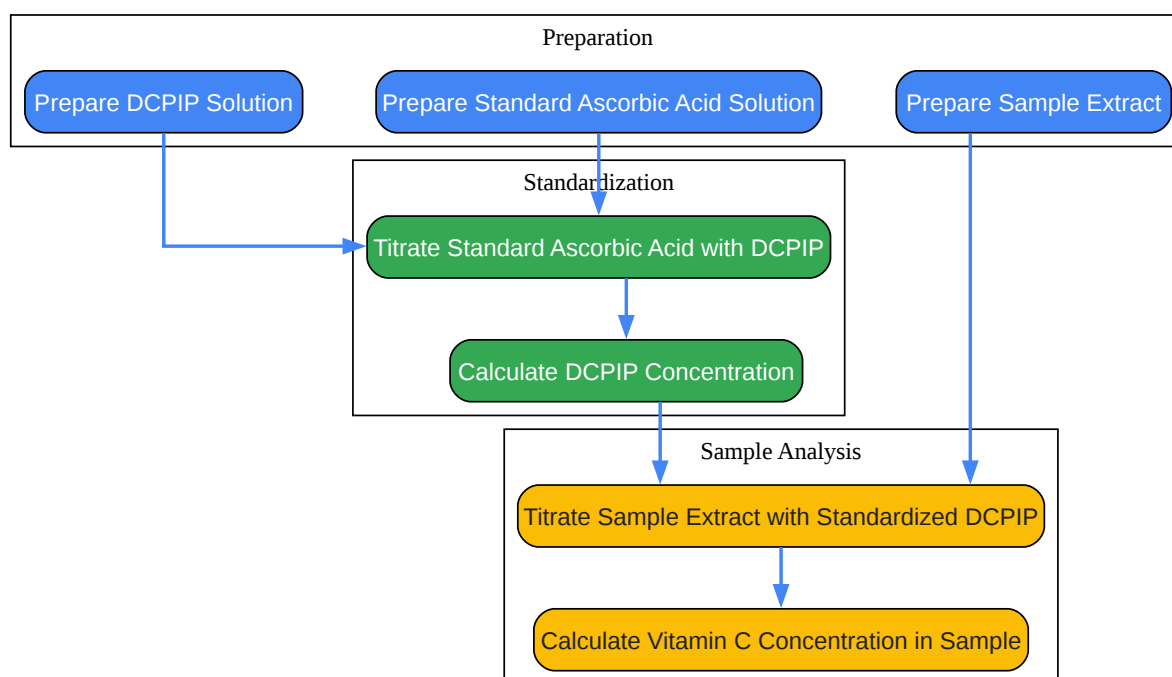
- Pipette 5.00 mL of the standard ascorbic acid solution into a 125 mL Erlenmeyer flask.
- Add approximately 50 mL of the extraction solution.
- Fill a burette with the DCPIP solution.
- Titrate the ascorbic acid solution with the DCPIP solution. The endpoint is reached when a faint pink or grey-blue color persists for at least 15 seconds.[3]
- Record the volume of DCPIP solution used.
- Repeat the titration at least two more times and calculate the average volume.
- Calculate the concentration of the DCPIP solution.

Sample Preparation and Titration

- Solid Samples: Weigh a known amount of the solid sample, homogenize it with a known volume of the extraction solution, and then filter or centrifuge to obtain a clear extract.
- Liquid Samples: For clear liquid samples like fruit juice, filtration may be sufficient. Colored juices may require dilution to avoid interfering with the endpoint determination.[4]
- Pipette a known volume of the sample extract into a 125 mL Erlenmeyer flask.
- Titrate the sample extract with the standardized DCPIP solution until the endpoint is reached, as indicated by a persistent color change.[4][5]
- Record the volume of DCPIP solution used.
- Repeat the titration for replicate samples.
- Calculate the Vitamin C content in the original sample.

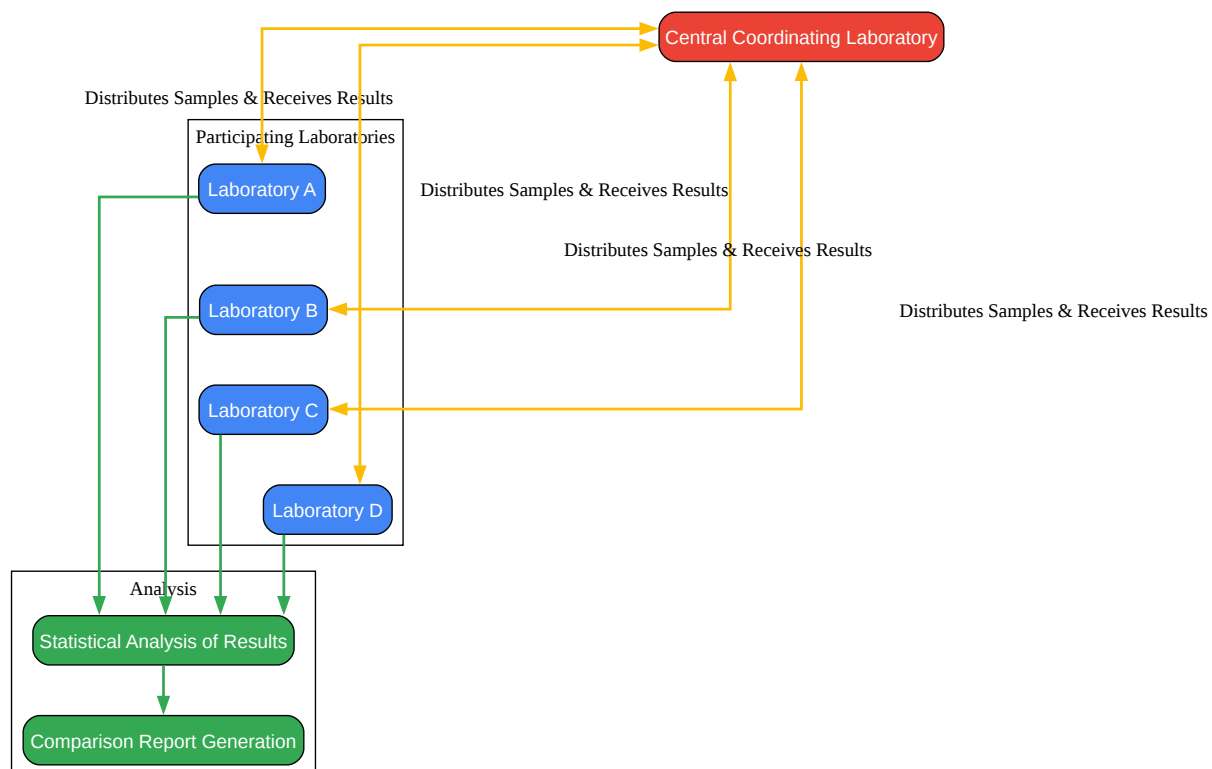
Mandatory Visualizations

The following diagrams illustrate the experimental workflow and the logical structure of an inter-laboratory comparison.



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Caption: Experimental workflow for Vitamin C analysis using the DCPIP titration method.



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Caption: Logical relationship in an inter-laboratory comparison study.

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